

The Definitive Guide to Paliperidone-d4: Structure, Synthesis, and Application in Quantitative Bioanalysis

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Compound of Interest

Compound Name: 6-Methyl Paliperidone-d4

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For Researchers, Scientists, and Drug Development Professionals

Introduction: Clarifying the Nomenclature

This technical guide provides a comprehensive overview of Paliperidone-d4, a deuterated analog of the atypical antipsychotic paliperidone. It is crucial to first address a potential point of confusion regarding the nomenclature. The term "**6-Methyl Paliperidone-d4**" is not standard in scientific literature. Paliperidone, chemically designated as (±)-3-[2-[4-(6-fluoro-1,2-benzoxazol-3-yl)-1-piperidinyl]ethyl]-6,7,8,9-tetrahydro-9-hydroxy-2-methyl-4H-pyrido[1,2-a]pyrimidin-4-one, already contains a methyl group at the 2-position of the pyridopyrimidinone ring.^{[1][2]} The "6-methyl" designation likely arises from confusion with "6-Methylrisperidone," a known impurity of risperidone, the parent drug of paliperidone.^[3] This guide will focus on the widely utilized and commercially available Paliperidone-d4, where deuterium atoms are incorporated into the ethylamine linker, a critical tool in modern bioanalysis.

Paliperidone-d4 is primarily employed as an internal standard (IS) in quantitative bioanalytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[4][5][6]} Its utility stems from its near-identical physicochemical properties to the non-labeled

paliperidone, while its increased mass allows for distinct detection. This guide will delve into the chemical structure, rationale for its use, and detailed protocols for its application in a research and drug development setting.

Section 1: Chemical Structure and Properties

Paliperidone is the primary active metabolite of risperidone.^{[1][2]} The deuterated form, Paliperidone-d4, typically has four deuterium atoms substituting hydrogen atoms on the ethyl chain connecting the piperidine and pyridopyrimidinone rings.

Chemical Name: 3-[2-[4-(6-fluoro-1,2-benzisoxazol-3-yl)-1-piperidinyl]ethyl-1,1,2,2-d4]-6,7,8,9-tetrahydro-9-hydroxy-2-methyl-4H-pyrido[1,2-a]pyrimidin-4-one^[7]

Synonyms: 9-hydroxy Risperidone-d4^{[7][8]}

Molecular Structure

The structure of Paliperidone consists of a fluorinated benzisoxazole ring linked through a piperidine ring and an ethyl chain to a tetrahydropyrido[1,2-a]pyrimidin-4-one moiety. The key feature of Paliperidone-d4 is the isotopic labeling on the ethyl bridge.

Caption: Chemical Structure of Paliperidone-d4.

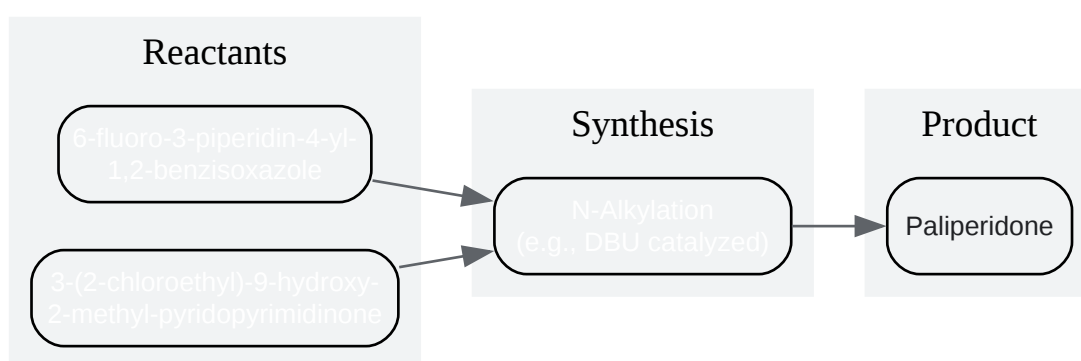
Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₃ D ₄ FN ₄ O ₃	^[7]
Molecular Weight	430.5 g/mol	^[7]
Unlabeled Molecular Weight	426.492 g·mol ⁻¹	^[2]
Isotopic Purity	≥99% deuterated forms (d ₁ -d ₄)	^[7]
Appearance	Solid	N/A
Solubility	Slightly soluble in Chloroform, DMSO, Methanol	^[7]

Section 2: Synthesis of Paliperidone-d4

The synthesis of Paliperidone-d4 is not extensively detailed in publicly available literature, as it is typically a specialized process conducted by chemical synthesis companies. However, the general strategy involves the synthesis of the unlabeled paliperidone followed by or incorporating deuterated precursors.

A common synthetic route for paliperidone involves the N-alkylation of 6-fluoro-3-piperidin-4-yl-1,2-benzisoxazole with a suitable chloroethyl-pyridopyrimidinone derivative.^[9]



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Caption: General Synthetic Scheme for Paliperidone.

To produce Paliperidone-d4, a deuterated version of the chloroethyl side chain would be introduced. This can be achieved by using deuterated starting materials in the synthesis of the 3-(2-chloroethyl)-9-hydroxy-2-methyl-pyridopyrimidinone intermediate. The use of deuterated reagents in organic synthesis is a well-established strategy for creating isotopically labeled compounds.^{[10][11][12]}

Section 3: Application in Quantitative Bioanalysis

The primary and most critical application of Paliperidone-d4 is as an internal standard (IS) for the quantification of paliperidone in biological matrices such as plasma, serum, and tissue homogenates.^{[4][5][6][13]}

The Role of a Stable Isotope-Labeled Internal Standard

In LC-MS/MS analysis, an ideal internal standard should co-elute with the analyte and exhibit similar ionization efficiency and extraction recovery. A stable isotope-labeled (SIL) internal standard like Paliperidone-d4 is considered the "gold standard" because it fulfills these criteria almost perfectly.^[14] It compensates for variability in:

- Sample Preparation: Losses during extraction, evaporation, and reconstitution steps.
- Injection Volume: Minor inconsistencies in the autosampler.
- Matrix Effects: Ion suppression or enhancement caused by other components in the biological sample.

By adding a known concentration of Paliperidone-d4 to every sample, standard, and quality control, the ratio of the analyte's peak area to the IS's peak area is used for quantification. This ratio remains consistent even if the absolute peak areas fluctuate, leading to highly accurate and precise results.

LC-MS/MS Method for Paliperidone Quantification

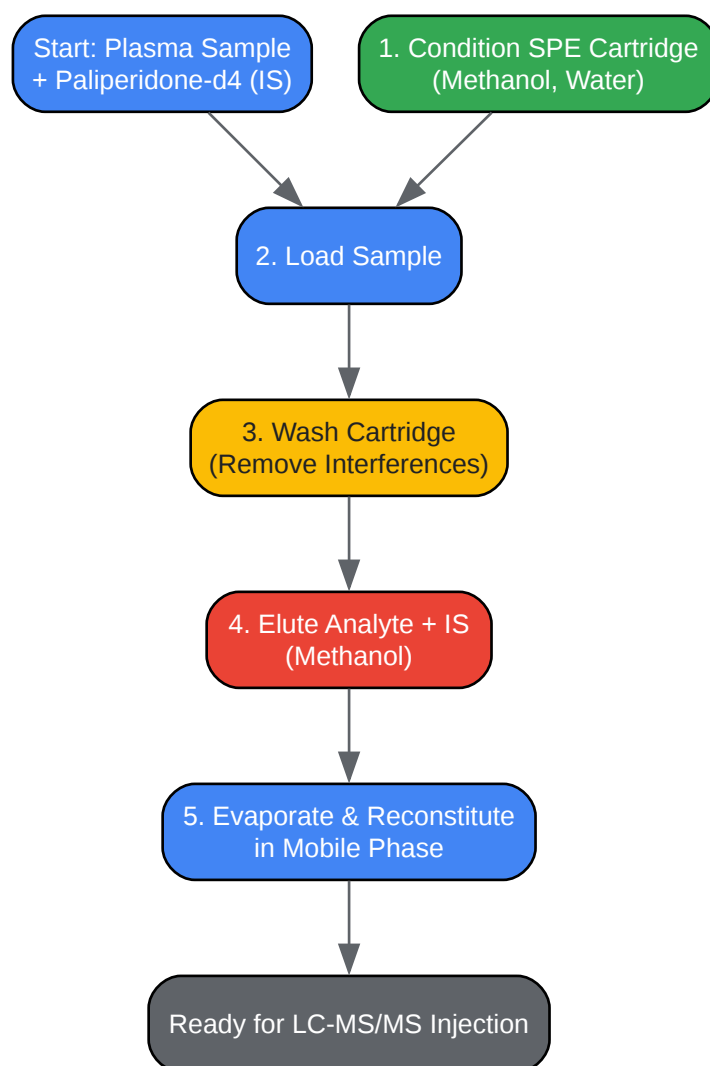
The following is a representative protocol synthesized from published methods for the analysis of paliperidone in human plasma using Paliperidone-d4 as an internal standard.^{[4][5][6]}

3.2.1 Materials and Reagents

- Paliperidone reference standard
- Paliperidone-d4 internal standard
- HPLC-grade methanol and acetonitrile
- Ammonium acetate
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Solid Phase Extraction (SPE) cartridges

3.2.2 Sample Preparation: Solid Phase Extraction (SPE)

- Conditioning: Condition the SPE cartridges with methanol followed by water.
- Sample Loading: To 200 μ L of plasma, add a known amount of Paliperidone-d4 working solution. Vortex and load the mixture onto the SPE cartridge.
- Washing: Wash the cartridge with a weak organic solvent to remove interferences.
- Elution: Elute the analyte and internal standard with a stronger organic solvent (e.g., methanol).
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in the mobile phase.



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Caption: Solid Phase Extraction (SPE) Workflow.

3.2.3 Chromatographic and Mass Spectrometric Conditions

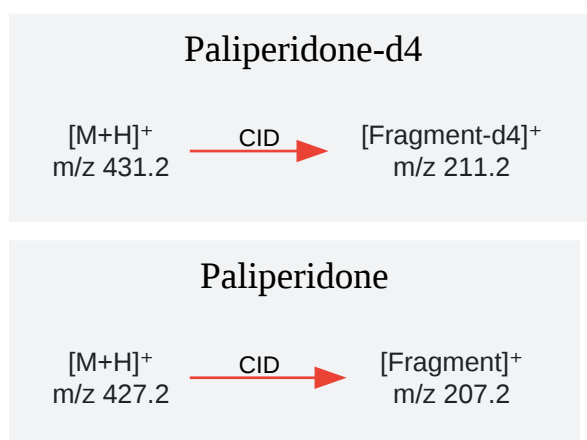
Parameter	Typical Conditions	Source
LC Column	C18 column (e.g., Thermo Betabasic-8, 5 μ m, 100 mm x 4.6 mm)	[4]
Mobile Phase	Methanol:Ammonium acetate solution (e.g., 70:30 v/v)	[4]
Flow Rate	1.0 mL/min	[4]
Injection Volume	10 μ L	N/A
Ionization Mode	Electrospray Ionization (ESI), Positive	[4]
Detection Mode	Multiple Reaction Monitoring (MRM)	[4]

3.2.4 Mass Spectrometry Parameters and Fragmentation

The mass spectrometer is set to monitor specific precursor-to-product ion transitions for both paliperidone and Paliperidone-d4.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Source
Paliperidone	427.2	207.2	[4][5]
Paliperidone-d4 (IS)	431.2	211.2	[4][5]

The fragmentation of paliperidone primarily involves the cleavage of the bond between the ethyl chain and the piperidine nitrogen. The product ion at m/z 207.2 corresponds to the protonated tetrahydropyrido[1,2-a]pyrimidin-4-one moiety. For Paliperidone-d4, this same fragmentation occurs, but the resulting fragment retains the four deuterium atoms, leading to a product ion at m/z 211.2.



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Caption: MRM Fragmentation of Paliperidone and Paliperidone-d4.

Section 4: Conclusion

Paliperidone-d4 is an indispensable tool for researchers and scientists in the field of drug development and clinical pharmacology. Its role as a stable isotope-labeled internal standard ensures the accuracy, precision, and robustness of quantitative bioanalytical methods. By understanding its chemical structure, the principles behind its use, and the detailed application protocols, professionals can confidently develop and validate high-quality assays for paliperidone. This enables reliable therapeutic drug monitoring, pharmacokinetic studies, and ultimately, contributes to the safer and more effective use of paliperidone in treating psychiatric disorders.

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